

Solubility Profile of Disperse Red 153 in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse red 153

Cat. No.: B1592451

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Abstract

This technical guide provides a comprehensive overview of the solubility of **Disperse Red 153**, a significant azo dye. The document compiles available qualitative and quantitative solubility data in various organic solvents and water. It details a robust experimental protocol for the precise determination of solubility, ensuring reproducibility for research and development purposes. Furthermore, this guide presents logical workflows for solvent selection and experimental execution through schematic diagrams, offering a practical framework for laboratory applications.

Introduction to Disperse Red 153

Disperse Red 153 is a monoazo dye characterized by its deep red powder form. It is utilized in the textile industry for dyeing synthetic fibers, particularly polyester. Chemically, it is identified by the CAS number 78564-87-1. The solubility of **Disperse Red 153** in various solvents is a critical parameter for its application in dyeing processes, as well as for its toxicological and environmental assessment. Understanding its solubility profile is essential for optimizing dyeing methodologies, conducting analytical studies, and evaluating its potential environmental fate.

Solubility Data

The solubility of a substance is a quantitative measure of the maximum amount of that substance that can dissolve in a given amount of solvent at a specific temperature. For disperse dyes like **Disperse Red 153**, solubility can vary significantly depending on the polarity and chemical nature of the solvent.

Quantitative and Qualitative Solubility of Disperse Red 153

The following table summarizes the available solubility data for **Disperse Red 153**. While qualitative information is available for several organic solvents, precise quantitative data in these solvents is not readily found in publicly available literature and would require experimental determination.

Solvent	Solvent Type	Solubility	Temperature (°C)
Acetone	Ketone	Soluble[1][2][3][4][5]	Not Specified
Chloroform	Chlorinated Hydrocarbon	Soluble	Not Specified
Dimethylformamide (DMF)	Amide	Soluble	Not Specified
Water	Aqueous	87 µg/L	20

Experimental Protocol for Solubility Determination

To obtain accurate and reproducible quantitative solubility data for **Disperse Red 153** in various organic solvents, the isothermal shake-flask method followed by spectrophotometric analysis is a reliable and widely accepted technique.

Materials and Equipment

- **Disperse Red 153** (high purity)
- Selected organic solvents (e.g., acetone, chloroform, dimethylformamide) of analytical grade
- Analytical balance

- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer
- Syringe filters (0.45 μm)

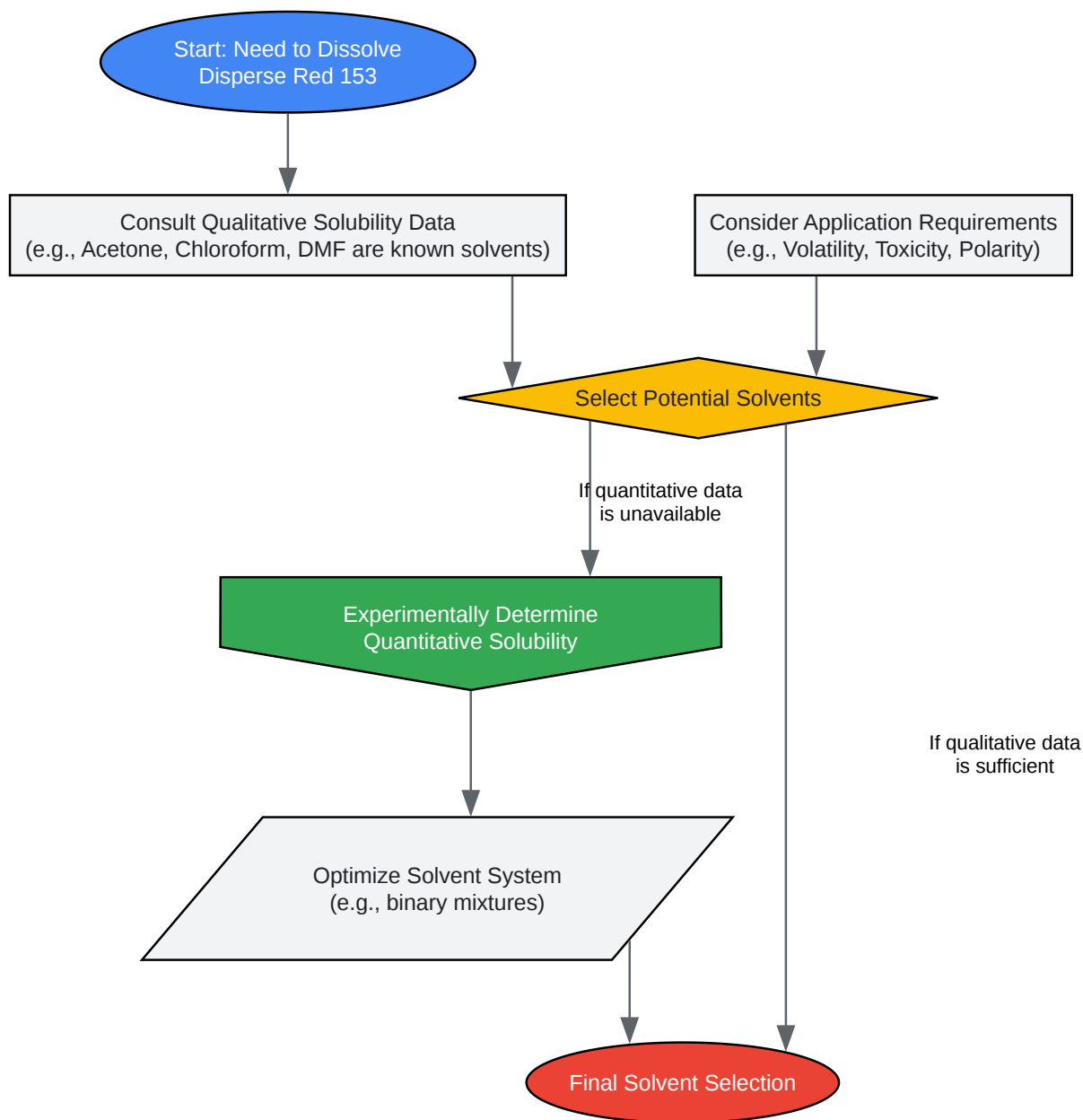
Procedure

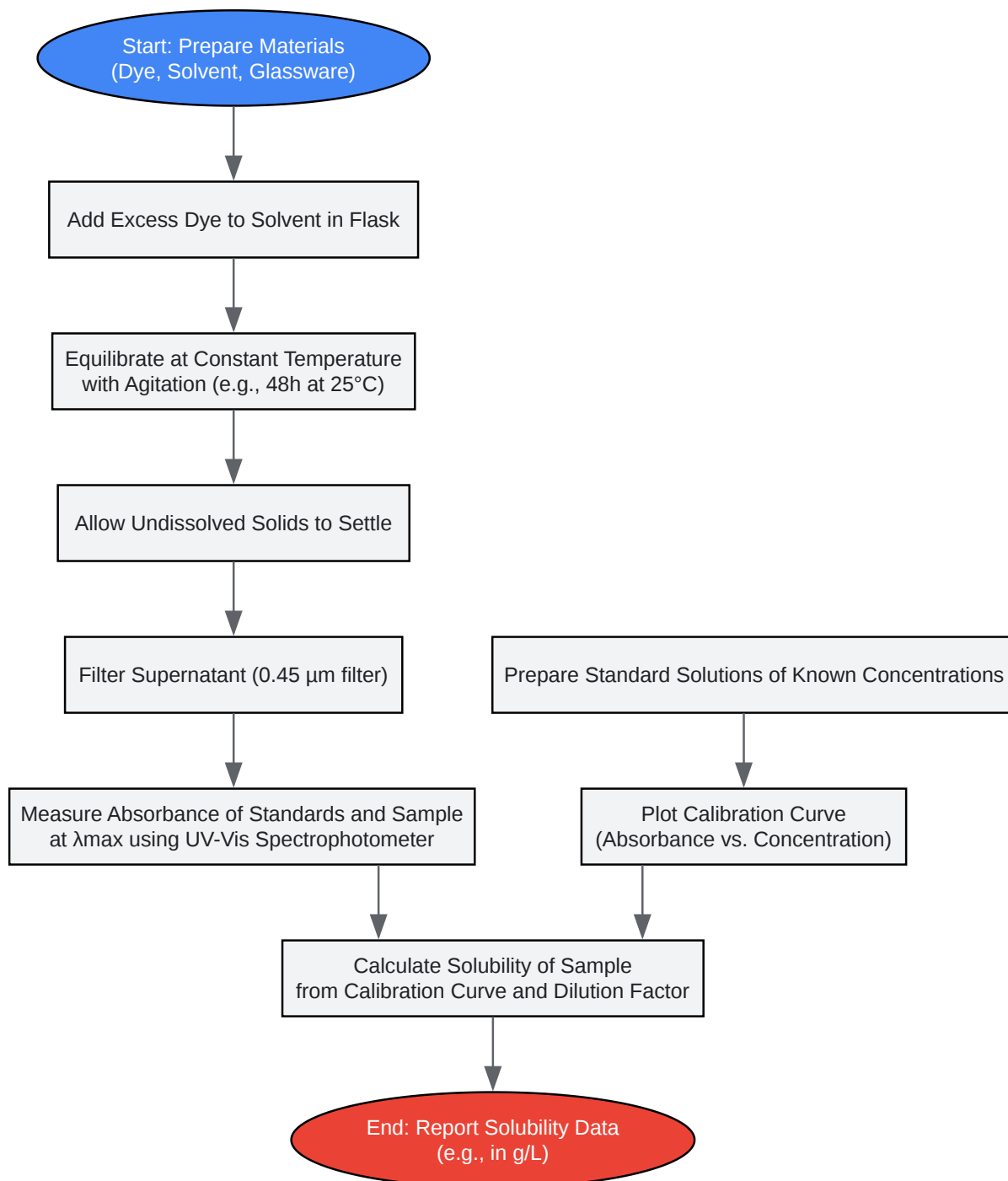
- Preparation of Saturated Solutions:
 - Add an excess amount of **Disperse Red 153** to several sealed flasks, each containing a known volume of the chosen organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Place the flasks in a thermostatic shaker set to a constant temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the flasks for a predetermined time (e.g., 48-72 hours) to ensure that equilibrium solubility is reached.
- Sample Separation:
 - After the equilibration period, allow the flasks to stand undisturbed in the thermostatic bath for at least 24 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a pipette and filter it through a syringe filter (0.45 μm) to remove any suspended particles. This step is critical to prevent interference from undissolved dye.
- Spectrophotometric Analysis:
 - Prepare a series of standard solutions of **Disperse Red 153** of known concentrations in the same organic solvent.

- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **Disperse Red 153** in that solvent.
- Plot a calibration curve of absorbance versus concentration.
- Dilute the filtered saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample.
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL).

Visualization of Workflows

The following diagrams, generated using Graphviz, illustrate the logical processes for solvent selection and the experimental workflow for solubility determination.





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